

# Physical properties of 7-Methyloct-2-YN-1-OL (melting point, boiling point)

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## Compound of Interest

Compound Name: 7-Methyloct-2-YN-1-OL

Cat. No.: B15461881

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## A Technical Guide to the Physical Properties of 7-Methyloct-2-yn-1-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the physical properties of the acetylenic alcohol, **7-Methyloct-2-yn-1-ol**. Due to a lack of available experimental data in published literature for this specific compound, this document outlines the standardized methodologies for determining its key physical characteristics—melting point and boiling point. The protocols described are established techniques in chemical analysis, ensuring reliable and reproducible results for compound characterization, which is a critical step in drug development and chemical synthesis.

## Data Presentation

While specific experimental values for the melting and boiling points of **7-Methyloct-2-yn-1-ol** are not readily available in the cited literature, the following table is presented as a template for the systematic recording of such data upon experimental determination.

| Physical Property | Value              |
|-------------------|--------------------|
| Melting Point     | Data not available |
| Boiling Point     | Data not available |

## Experimental Protocols

The determination of the melting and boiling points of a chemical compound is fundamental to its characterization and purity assessment.<sup>[1][2]</sup> The following are detailed experimental protocols for these measurements.

### 1. Melting Point Determination using the Capillary Method

The melting point of a solid is the temperature at which it transitions to a liquid state.<sup>[2]</sup> This property is a strong indicator of purity, with pure crystalline compounds typically exhibiting a sharp melting point over a narrow range of 0.5-1.0°C.<sup>[1][2]</sup> Impurities tend to lower and broaden the melting range.<sup>[1][3]</sup>

Apparatus:

- Melting point apparatus (e.g., MelTemp or similar)<sup>[1][4]</sup>
- Capillary tubes (sealed at one end)<sup>[1][5]</sup>
- Thermometer

Procedure:

- **Sample Preparation:** A small amount of the solid sample is introduced into the open end of a capillary tube. The tube is then inverted and tapped gently to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.<sup>[5]</sup>
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus alongside a thermometer.<sup>[1]</sup>
- **Heating:** The sample is heated at a steady and slow rate, typically around 1-2°C per minute, as it approaches the expected melting point to ensure thermal equilibrium.<sup>[1]</sup>
- **Observation and Recording:** The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range. The temperature at which the last solid crystal disappears is recorded as the end of the melting range.<sup>[1][2]</sup>

### 2. Boiling Point Determination

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure, leading to the formation of vapor bubbles.[6][7]

#### a) Capillary Method (for small sample volumes)

Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., Thiele tube with oil, or a beaker with a suitable heating medium)[8]

Procedure:

- Sample Preparation: A small volume (a few milliliters) of the liquid is placed in the small test tube. A capillary tube, with its open end facing down, is then placed inside the test tube.[6]
- Apparatus Setup: The test tube assembly is attached to a thermometer and immersed in a heating bath.[8]
- Heating and Observation: The bath is heated, and as the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube.[6][8] Heating is continued until a steady stream of bubbles is observed.
- Cooling and Recording: The heat source is then removed, and the apparatus is allowed to cool. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[8]

#### b) Distillation Method (for larger sample volumes)

For larger quantities of a liquid, the boiling point can be determined during distillation.[7][8]

Apparatus:

- Distillation flask

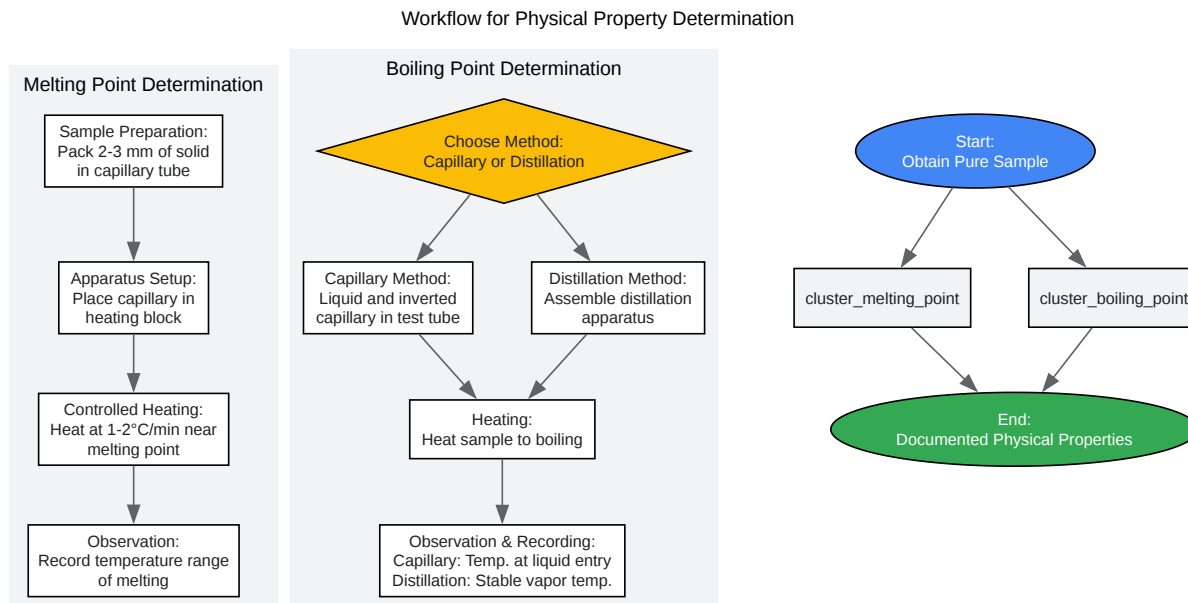
- Condenser
- Receiving flask
- Thermometer
- Heating mantle or other heat source
- Boiling chips

Procedure:

- Apparatus Setup: The distillation apparatus is assembled with the liquid sample and boiling chips in the distillation flask. The thermometer is positioned so that the top of the bulb is level with the side arm of the distillation flask leading to the condenser.[8]
- Heating: The liquid is heated to a gentle boil.
- Equilibrium and Recording: As the vapor rises and surrounds the thermometer bulb, the temperature will stabilize. This stable temperature, observed during the collection of the distillate, is the boiling point of the liquid.[8]

## Mandatory Visualization

The following diagram illustrates the general workflow for the experimental determination of the physical properties of a chemical compound.



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Caption: Workflow for determining the melting and boiling points of a chemical compound.

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